

Patent blue V (sodium salt) as a pH indicator in chemical experiments

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Compound of Interest

Compound Name: Patent blue V (sodium salt)

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Patent Blue V (Sodium Salt) as a pH Indicator: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Patent Blue V, also known as Food Blue 5 or Sulphan Blue, is a synthetic triphenylmethane dye.[1][2] While widely recognized for its use as a food colorant and in medical diagnostics such as lymphangiography, its utility as a pH indicator in chemical experiments is a notable, albeit less common, application.[1][2] This technical guide provides an in-depth overview of the core chemical properties, experimental protocols, and quantitative data related to the use of Patent Blue V sodium salt as a pH indicator.

Physicochemical Properties

Patent Blue V is the sodium or calcium salt of [4-(α -(4-diethylaminophenyl)-5-hydroxy-2,4-disulfophenylmethylidene)-2,5-cyclohexadien-1-ylidene]diethylammonium hydroxide inner salt.[1][2] It typically appears as a dark bluish or violet powder.[2][3]

Key Chemical Data:

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₁ N ₂ NaO ₇ S ₂	
Molecular Weight	582.66 g/mol	[4]
CAS Number	20262-76-4 (sodium salt)	[4]
pH Range	0.8 - 3.0	[1][2][3]
pKa	7.63	[5]

pH Indicator Properties and Data

The color of Patent Blue V in an aqueous solution is pH-dependent, making it a useful indicator for acidic conditions.[1][2][3] The pronounced color change occurs within the pH range of 0.8 to 3.0.[1][2][3]

Color Transition with pH:

pH	Color
< 0.8	Yellow-Orange
0.8 - 3.0	Transition from Yellow-Orange to Greenish-Blue
> 3.0	Deep Blue

This table is a summary based on descriptive information from multiple sources.[1][2][3][6]

Spectroscopic Data:

The absorption spectrum of Patent Blue V changes significantly with pH. In strongly acidic media, it exhibits an absorption maximum at a lower wavelength, which shifts to a higher wavelength in alkaline or weakly acidic conditions.

pH Condition	Wavelength of Maximum Absorbance (λ_{max})
Strongly Acidic (e.g., 10 M H ₂ SO ₄)	~415 nm
pH 3	~640 nm
pH 9	~640 nm
pH > 10	Hypsochromic shift from 640 nm

Data compiled from a study on the protonation of Patent Blue V.[\[7\]](#)

Experimental Protocols

Preparation of Patent Blue V Indicator Solution

A standard indicator solution can be prepared by dissolving a specific amount of Patent Blue V sodium salt in distilled or deionized water.

Materials:

- Patent Blue V sodium salt powder
- Distilled or deionized water
- Volumetric flask (e.g., 100 mL)
- Analytical balance

Procedure:

- Weigh out a desired amount of Patent Blue V sodium salt (e.g., 0.1 g).
- Transfer the powder to a 100 mL volumetric flask.
- Add a small amount of distilled water to dissolve the powder.
- Once dissolved, fill the flask to the mark with distilled water.

- Stopper the flask and invert it several times to ensure a homogenous solution.

Use in Acid-Base Titration

Patent Blue V is suitable for titrations involving a strong acid and a weak base, where the equivalence point lies within its transition range.

Materials:

- Burette
- Pipette
- Erlenmeyer flask
- Analyte (acidic solution)
- Titrant (basic solution)
- Patent Blue V indicator solution

Procedure:

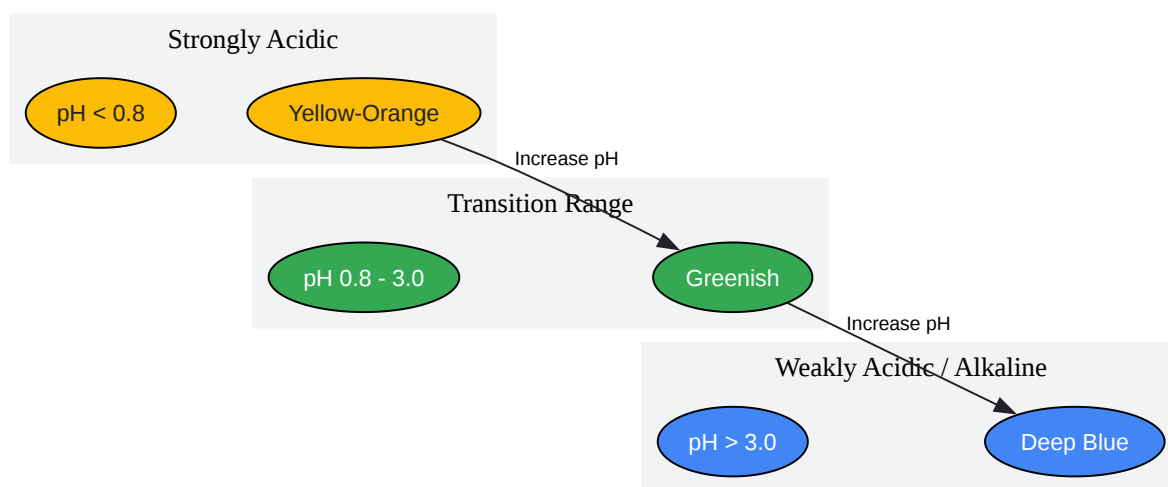
- Rinse the burette with the titrant and the pipette with the analyte.
- Pipette a known volume of the analyte into the Erlenmeyer flask.
- Add 2-3 drops of the Patent Blue V indicator solution to the analyte. The solution should turn a yellow-orange color.
- Fill the burette with the titrant and record the initial volume.
- Slowly add the titrant to the analyte while continuously swirling the flask.
- The endpoint of the titration is reached when the solution exhibits a distinct color change to greenish-blue.
- Record the final volume of the titrant.

- Repeat the titration at least three times to ensure accuracy.

Visualizations

pH-Dependent Color Change Workflow

The following diagram illustrates the color transition of Patent Blue V as the pH of the solution changes.

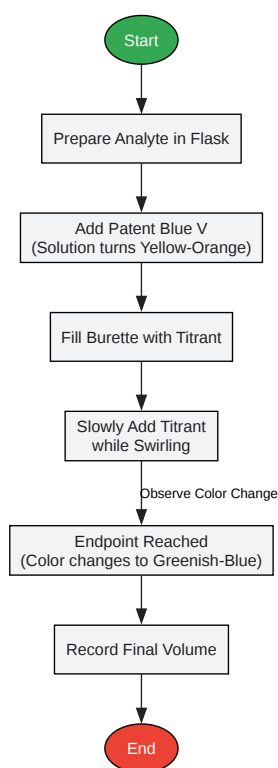


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Caption: pH-dependent color change of Patent Blue V.

Titration Experimental Workflow

This diagram outlines the key steps in performing an acid-base titration using Patent Blue V as an indicator.



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Caption: Acid-Base Titration Workflow.

Redox Indicator Properties

Beyond its function as a pH indicator, Patent Blue V also exhibits redox-sensitive properties. It can change from a reduced yellow form to an oxidized red form.^{[1][2][3]} This reversible redox behavior makes it potentially useful as a redox indicator in certain analytical methods.^{[1][2][3]}

Conclusion

Patent Blue V sodium salt is a versatile dye with clear applications as a pH indicator in strongly acidic environments. Its distinct color change, well-defined pH range, and ease of preparation make it a valuable tool for researchers and scientists in various chemical and analytical contexts. While its use is most appropriate for titrations with an acidic endpoint, its redox properties suggest a broader potential in analytical chemistry.

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